

# Efficacy comparison of agrochemicals derived from substituted pyridines

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## Compound of Interest

Compound Name: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine

Cat. No.: B1268165

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## Pyridine-Derived Herbicides

Substituted pyridines are a major class of herbicides, most notably synthetic auxins that mimic the plant hormone indole-3-acetic acid (IAA), leading to unregulated growth and plant death in susceptible broadleaf weeds.[\[4\]](#)[\[5\]](#)

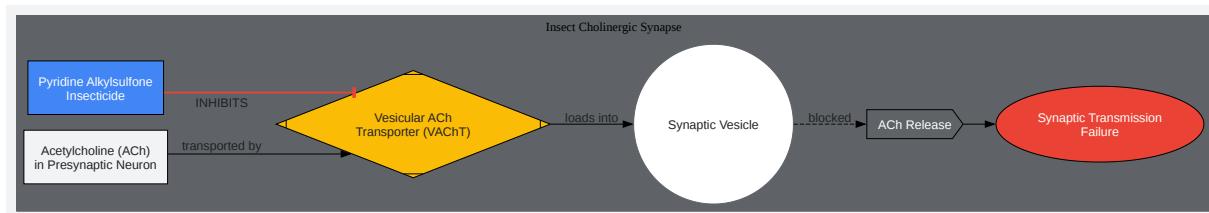
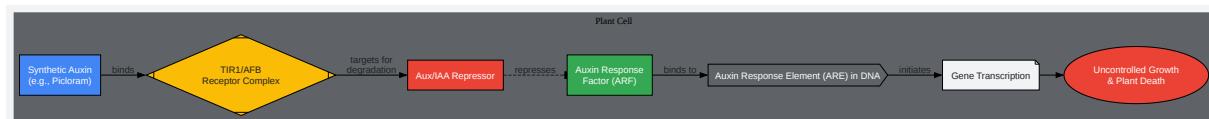
## Efficacy Data

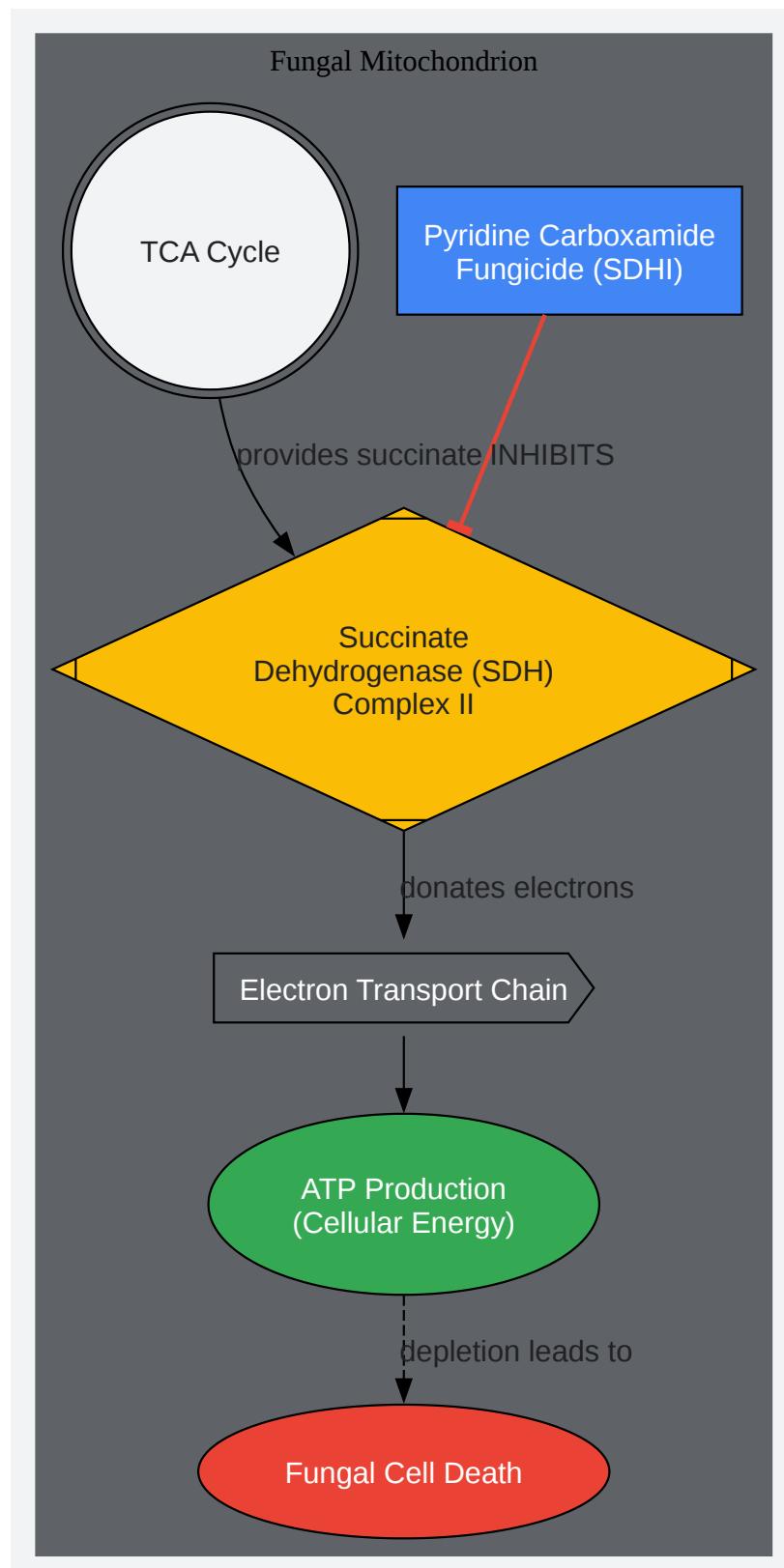
The efficacy of pyridine herbicides is often measured by their ability to control specific weed species at various application rates.

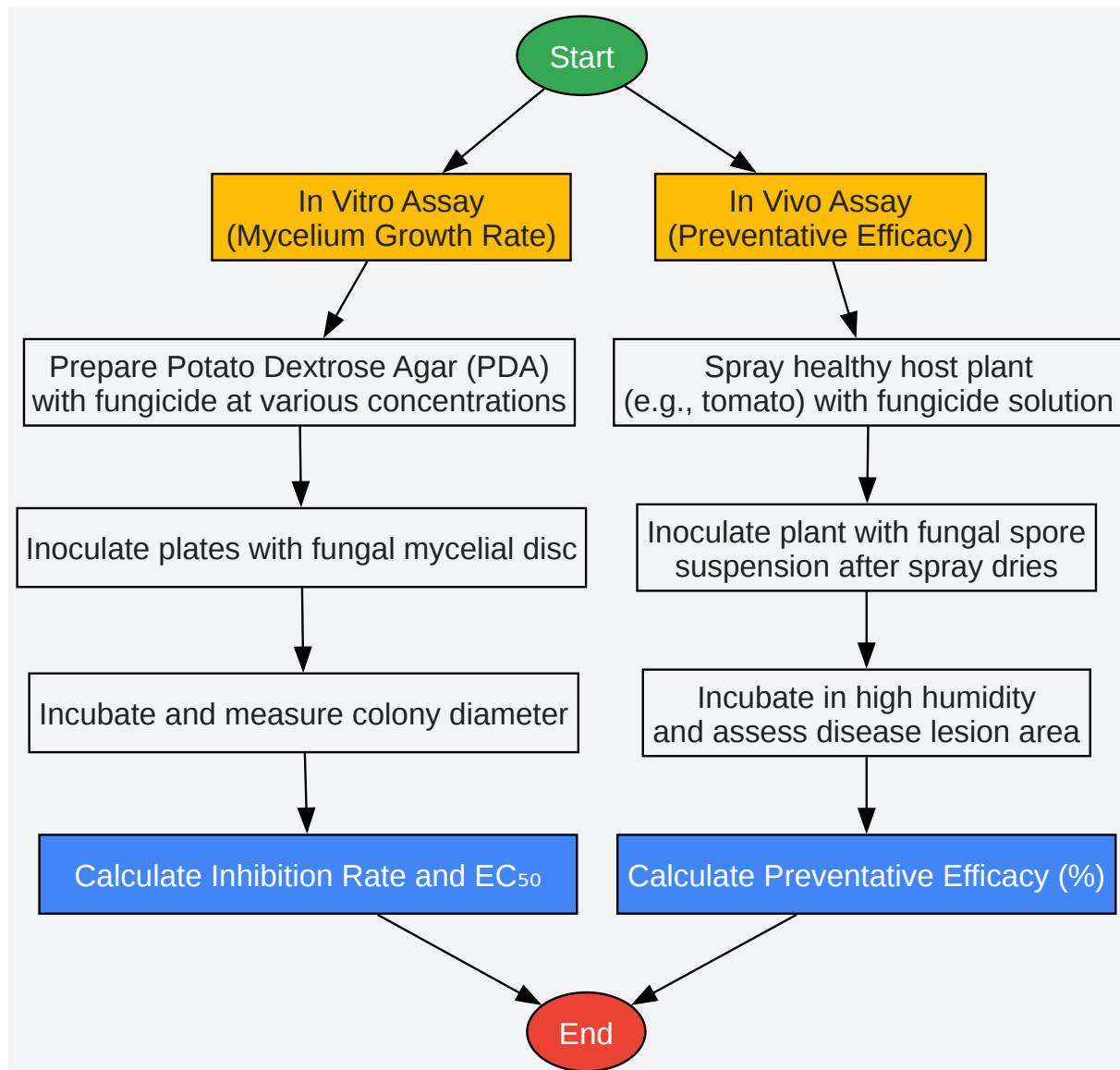
Active Ingredient	Chemical Family	Target Weed Example	Efficacy/Control Rate	Crop Example	Reference
Clopyralid	Picolinic Acid	Canada thistle ( <i>Cirsium arvense</i> )	>90% control	Canola, Wheat	[4][5]
Fluroxypyr	Picolinic Acid	Kochia ( <i>Kochia scoparia</i> )	85-95% control	Wheat, Barley	[4]
Picloram	Picolinic Acid	Leafy spurge ( <i>Euphorbia esula</i> )	>90% control	Rangeland, Pasture	[4][6]
Aminopyralid	Picolinic Acid	Fleabane ( <i>Erigeron spp.</i> )	Effective residual control	Pastures, Winter Cereals	[5][6]
Diflufenican	Pyridinecarboxamide	Various broadleaf weeds	Causes discoloration of young tissues	Corn	[2]
Fluthiopyr	Pyridine	Bentgrass ( <i>Agrostis spp.</i> )	Good activity	Not specified	[7]

## Mode of Action: Synthetic Auxins

Pyridine herbicides like clopyralid and picloram function as synthetic auxins. They bind to auxin receptors, primarily TIR1/AFB proteins, leading to the degradation of Aux/IAA transcriptional repressors. This degradation de-represses auxin response factors (ARFs), causing an overstimulation of auxin-responsive genes, which results in uncontrolled cell division and growth, ultimately killing the target plant.[5]





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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. nbinno.com [nbinno.com]
- 4. Herbicide Mode-Of-Action Summary [extension.purdue.edu]
- 5. grdc.com.au [grdc.com.au]
- 6. epa.gov [epa.gov]
- 7. Synthesis, Herbicidal Activity, Mode of Action, and In Silico Analysis of Novel Pyrido[2,3-d]pyrimidine Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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